

A Technical Guide to Potential Sources of Nitrosating Agents for Osimertinib

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Compound of Interest

Compound Name: *N*-Nitroso Osimertinib

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For Researchers, Scientists, and Drug Development Professionals

A critical concern in pharmaceutical manufacturing is the formation of Nitrosamine Drug Substance-Related Impurities (NDSRIs), which are classified as probable human carcinogens. [1][2] For a drug substance like Osimertinib, which contains vulnerable amine functional groups, understanding the potential sources of nitrosating agents is paramount to ensuring patient safety and regulatory compliance. This technical guide provides an in-depth overview of these sources, the chemistry of nitrosation, and methodologies for risk assessment.

The Chemistry of N-Nitrosamine Formation

N-nitrosamines are formed through the reaction of a secondary, tertiary, or quaternary amine with a nitrosating agent.[3] The most common nitrosating agents are derived from nitrite salts (like sodium nitrite) under acidic conditions, which form nitrous acid (HNO_2) and its active nitrosating species, such as dinitrogen trioxide (N_2O_3).[1][4][5]

Osimertinib's Structural Vulnerability:

Osimertinib's chemical structure contains a secondary amine and a tertiary amine, making it susceptible to nitrosation.[6][7] The secondary amine is particularly vulnerable to reacting with

a nitrosating agent to form an N-nitroso-Osimertinib impurity.[8]

The general reaction is as follows:

- R_2NH (secondary amine) + $HNO_2 \rightarrow R_2N-N=O$ (N-nitrosamine) + H_2O

Potential Sources of Nitrosating Agents in Drug Manufacturing

Nitrosating agents or their precursors can be introduced at various stages of the manufacturing process, from raw materials to the final drug product formulation and storage.[9][10]

2.1. Excipients

Excipients are a primary source of trace levels of nitrites and nitrates.[4] While nitrates are less reactive, they can be reduced to nitrites, which are direct precursors to nitrosating agents.[4] The presence of even parts-per-million (ppm) levels of nitrite in excipients can be sufficient to trigger NDSRI formation in the presence of a vulnerable API like Osimertinib.[1]

Commonly used excipients have shown varying levels of nitrite contamination. Natural origin excipients like celluloses and starches can carry nitrites from water and biological feedstocks used in their production.[11]

Table 1: Reported Nitrite Levels in Common Pharmaceutical Excipients

Excipient	Average Nitrite Level (ppb)	Notes
Microcrystalline Cellulose (MCC)	2,000 - 3,000	Levels can vary significantly between suppliers.[12]
Magnesium Stearate	2,000 - 3,000	A common lubricant in tablet formulation.[12]
Crospovidone	Variable	Can contain higher nitrite levels compared to other superdisintegrants.[11]

| Croscarmellose Sodium (CCS) | Typically Lower | Often recommended as an alternative for nitrosation-sensitive formulations.[\[11\]](#) |

Note: Data is illustrative and actual levels must be confirmed by testing specific lots from suppliers.

2.2. Water and Solvents

Water used in the manufacturing process is a potential source of nitrites.[\[5\]](#) Furthermore, recovered or recycled solvents can become contaminated with nitrosating agents if not processed in dedicated equipment.[\[10\]](#)[\[12\]](#) Impurities within solvents, such as dimethylamine in N,N-dimethylformamide (DMF), can also serve as amine precursors for other types of nitrosamines.[\[3\]](#)

2.3. Raw Materials and Manufacturing Process

- Starting Materials and Intermediates: Impurities from the synthesis of the Active Pharmaceutical Ingredient (API), including starting materials and intermediates, can carry over into the final product.[\[10\]](#)
- Reagents: The intentional use of nitrite salts, such as sodium nitrite (NaNO_2), in a synthesis step is a major risk factor if secondary or tertiary amines are also present.[\[3\]](#)[\[13\]](#)
- Cross-Contamination: Sharing production lines without adequate cleaning and allocation can lead to cross-contamination between different manufacturing processes.[\[10\]](#)
- Degradation: The degradation of the API or other components during formulation or storage can generate vulnerable amines or nitrosating agents.[\[10\]](#)

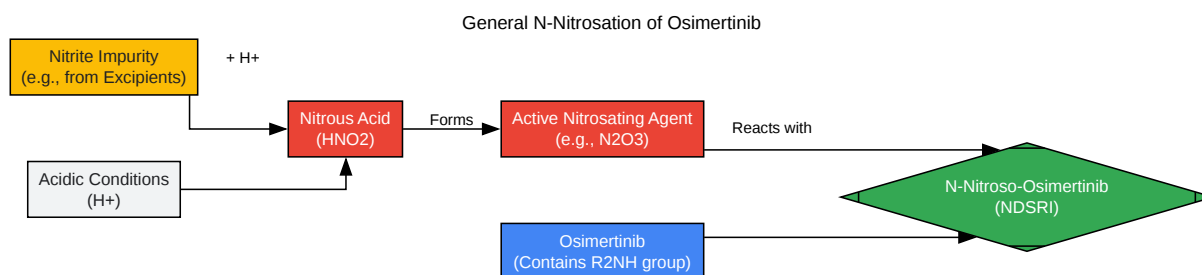
2.4. Packaging Materials

Primary packaging materials have also been identified as a potential source. For instance, nitrocellulosic lidding foil used in blisters can react with amines present in printing primers to form nitrosamines, which can then migrate to the drug product.[\[10\]](#)

Risk Assessment and Experimental Protocols

Regulatory agencies like the FDA and EMA require manufacturers to conduct thorough risk assessments to identify and mitigate the potential for nitrosamine impurities.[2][3][9] This involves a systematic evaluation of the API, excipients, and the entire manufacturing process. [14]

Diagram 1: General N-Nitrosation Reaction Pathway for Osimertinib



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Caption: Reaction pathway for the formation of N-Nitroso-Osimertinib from nitrite impurities under acidic conditions.

Protocol 1: Quantification of Nitrite in Excipients by UPLC-MS

This protocol is based on a method involving pre-column derivatization for enhanced sensitivity and specificity.[15]

Objective: To accurately quantify trace levels of nitrite in pharmaceutical excipients.

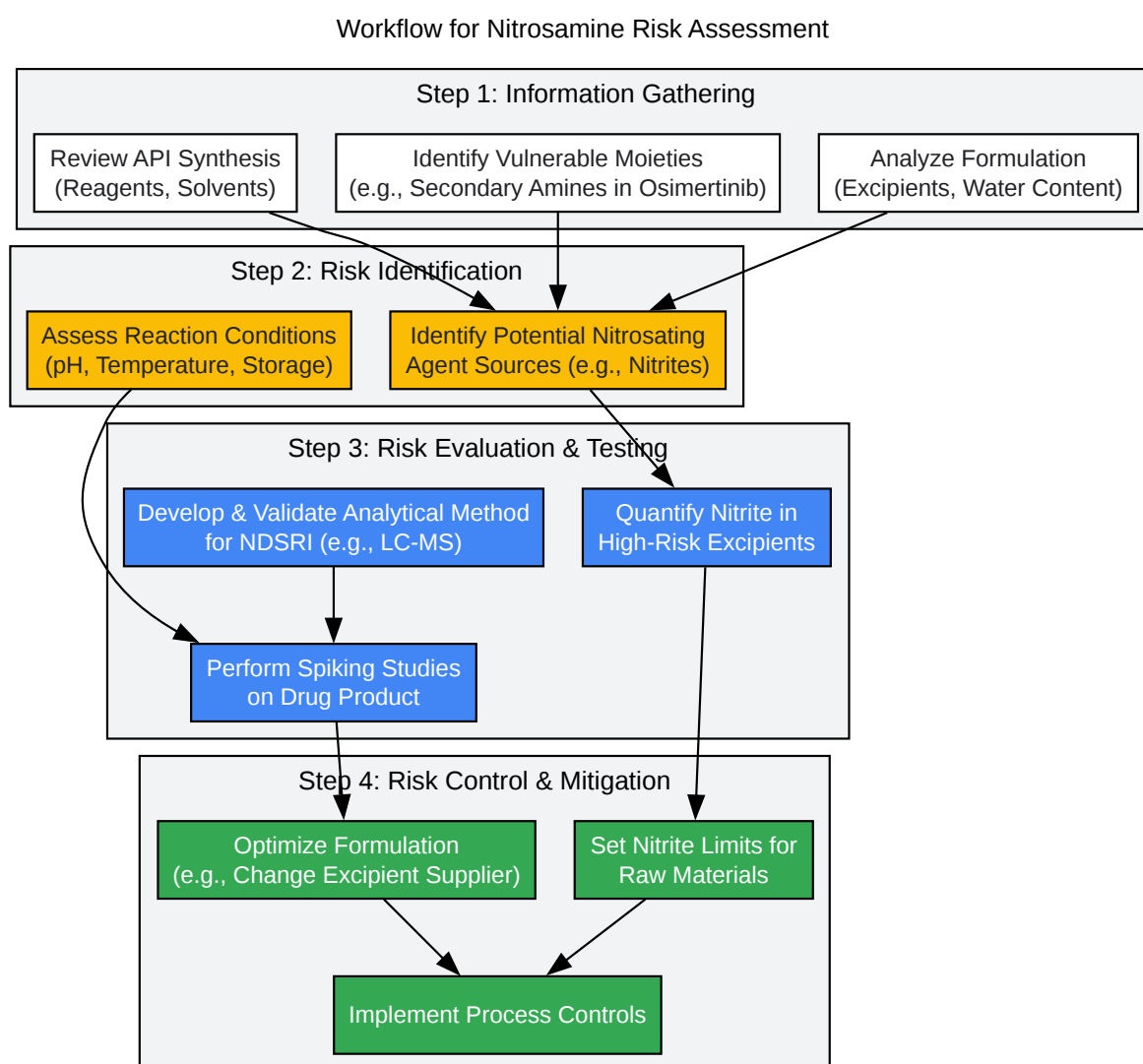
Methodology:

- Sample Preparation:
 - Accurately weigh a representative sample of the excipient (e.g., 1.0 g).
 - Dissolve/suspend the sample in a known volume of deionized, nitrite-free water.

- Sonicate for 15 minutes to ensure complete dissolution/extraction of nitrites.
- Centrifuge the sample to pellet any insoluble material.
- Filter the supernatant through a 0.22 μm filter.
- Derivatization:
 - Take an aliquot of the filtered sample extract.
 - Add a solution of the derivatizing agent, 2,3-diaminonaphthalene (DAN), in an acidic medium (e.g., HCl).
 - Incubate the mixture at a controlled temperature (e.g., 60°C) for a specified time (e.g., 20 minutes) to allow the reaction to form the stable fluorescent derivative, 2,3-naphthotriazole (NAT).
- UPLC-MS Analysis:
 - Column: Use a reverse-phase column suitable for separating the NAT derivative (e.g., Acquity UPLC HSS T3).[\[15\]](#)
 - Mobile Phase: Employ a gradient elution using 0.1% formic acid in water and acetonitrile. [\[15\]](#)
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 45 °C.
 - Detection (MS): Operate a single-quadrupole mass detector in positive ion mode.
 - Monitoring: Use Selected Ion Monitoring (SIM) for the target ion of NAT at $m/z = 170$ $[\text{M}+\text{H}]^+$.[\[15\]](#)
- Quantification:
 - Prepare a calibration curve using certified nitrite standards that have undergone the same sample preparation and derivatization process.

- Calculate the nitrite concentration in the original excipient sample based on the calibration curve.
- The method should be validated according to ICH Q2 guidelines for linearity, LOD, LOQ, accuracy, and precision.[15]

Diagram 2: Experimental Workflow for Nitrosamine Risk Assessment



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